

The Solubility Profile of Celestolide: A Technical Guide

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Compound of Interest

Compound Name: Celestolide

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This technical guide provides an in-depth overview of the solubility of **Celestolide**, a synthetic musk fragrance, in water and various organic solvents. The information is intended to support research, development, and formulation activities where **Celestolide** is utilized.

Introduction

Celestolide, with the chemical name 4-acetyl-1,1-dimethyl-6-tert-butyl-indan, is a widely used fragrance ingredient valued for its persistent, musky scent.^{[1][2]} Its physicochemical properties, particularly its solubility, are critical for its application in various consumer products and for understanding its environmental fate and toxicological profile. This document compiles available quantitative and qualitative solubility data, details standard experimental protocols for solubility determination, and provides a visual representation of a typical experimental workflow.

Physicochemical Properties of Celestolide

A summary of the key physicochemical properties of **Celestolide** is presented below.

Property	Value	Reference
Molecular Formula	C ₁₇ H ₂₄ O	[1]
Molecular Weight	244.37 g/mol	[1]
Melting Point	78.5 °C	[1]
Boiling Point	304.5 °C at 101.325 kPa	[1]
log Kow (Octanol-Water Partition Coefficient)	5.7	[1]

Solubility of Celestolide

Celestolide is characterized by its low solubility in water and high solubility in many organic solvents.[2]

Aqueous Solubility

The solubility of **Celestolide** in water is consistently reported as low, though the exact values vary across different sources. This variability may be attributed to different experimental conditions and methods.

Solubility in Water	Temperature	Reference
0.015 mg/L	Not Specified	[1]
3.29 mg/L	24 °C	[1]
0.82 g/L (820 mg/L)	25 °C	[1]

Solubility in Organic Solvents

Celestolide exhibits good to excellent solubility in a wide range of organic solvents. A comprehensive list of solubility data at 25 °C is provided below.

Solvent	Solubility (g/L) at 25 °C	Reference
Acetone	346.01	[1]
Acetonitrile	234.38	[1]
n-Butanol	155.75	[1]
2-Butanone	393.3	[1]
1,4-Dioxane	573.64	[1]
DMF (Dimethylformamide)	691.68	[1]
Ethanol	154.64	[1]
Ethyl Acetate	282.27	[1]
Isobutanol	149.46	[1]
Isopropanol	157.59	[1]
Methanol	117.68	[1]
Methyl Acetate	342.97	[1]
n-Propanol	173.71	[1]
THF (Tetrahydrofuran)	830.92	[1]
Toluene	368.27	[1]

Qualitative solubility information also indicates that **Celestolide** is soluble in oils and slightly soluble in chloroform and DMSO.[\[1\]](#)[\[3\]](#)

Experimental Protocols for Solubility Determination

The determination of a compound's solubility is a fundamental experimental procedure. Standardized methods are crucial for obtaining reliable and comparable data. The following are detailed methodologies for key experiments relevant to determining the solubility of substances like **Celestolide**.

OECD Guideline 105: Water Solubility

The OECD Guideline 105 for testing of chemicals, "Water Solubility," outlines two primary methods for determining the water solubility of substances: the Column Elution Method and the Flask Method.[4]

This method is suitable for substances with low solubility (generally below 10^{-2} g/L).

Principle: A column is packed with an inert carrier material coated with the test substance. Water is passed through the column at a slow, constant rate. The concentration of the substance in the eluate is monitored over time. When the concentration reaches a plateau, it is considered the saturation concentration, i.e., the water solubility.

Apparatus:

- A jacketed column with a thermostat to maintain a constant temperature.
- A pump for delivering a constant flow of water.
- An analytical instrument to determine the concentration of the substance in the eluate (e.g., HPLC, GC-MS).
- Inert carrier material (e.g., glass beads, silica).

Procedure:

- **Preparation of the Column:** The test substance is dissolved in a volatile solvent and coated onto the carrier material. The solvent is then completely evaporated. The coated carrier material is packed into the column.
- **Elution:** Water is pumped through the column at a low flow rate to ensure equilibrium is reached.
- **Analysis:** Fractions of the eluate are collected at regular intervals and the concentration of the test substance is determined.
- **Determination of Solubility:** A plot of concentration versus time (or volume) is generated. The plateau of this curve gives the water solubility of the substance.

This method is suitable for substances with a solubility of 10^{-2} g/L or higher.

Principle: An excess amount of the test substance is added to a flask containing water. The mixture is agitated at a constant temperature until saturation is reached. The concentration of the substance in the aqueous phase is then determined.

Apparatus:

- A flask with a stirrer (e.g., magnetic stirrer).
- A constant temperature bath or incubator.
- A filtration or centrifugation system to separate the undissolved solid.
- An analytical instrument for concentration determination.

Procedure:

- **Equilibration:** An excess of the solid test substance is added to a known volume of water in the flask. The flask is sealed and placed in a constant temperature bath. The mixture is agitated for a sufficient period to reach equilibrium (typically 24-48 hours, but may be longer).
- **Phase Separation:** The undissolved solid is separated from the saturated solution by centrifugation or filtration. Care must be taken to avoid changes in temperature during this step.
- **Analysis:** The concentration of the test substance in the clear aqueous phase is determined using a suitable analytical method.
- **Determination of Solubility:** The measured concentration represents the water solubility of the substance at the given temperature.

Slow-Stirring Method

The slow-stirring method is another technique used to determine the solubility of poorly soluble substances, and it is particularly useful for avoiding the formation of emulsions or colloidal suspensions that can occur with vigorous shaking.^[2]

Principle: The test substance and the solvent (e.g., water) are placed in a vessel and stirred very slowly to avoid disturbing the interface between the undissolved substance and the

solvent. This gentle agitation allows for the establishment of a true equilibrium.

Apparatus:

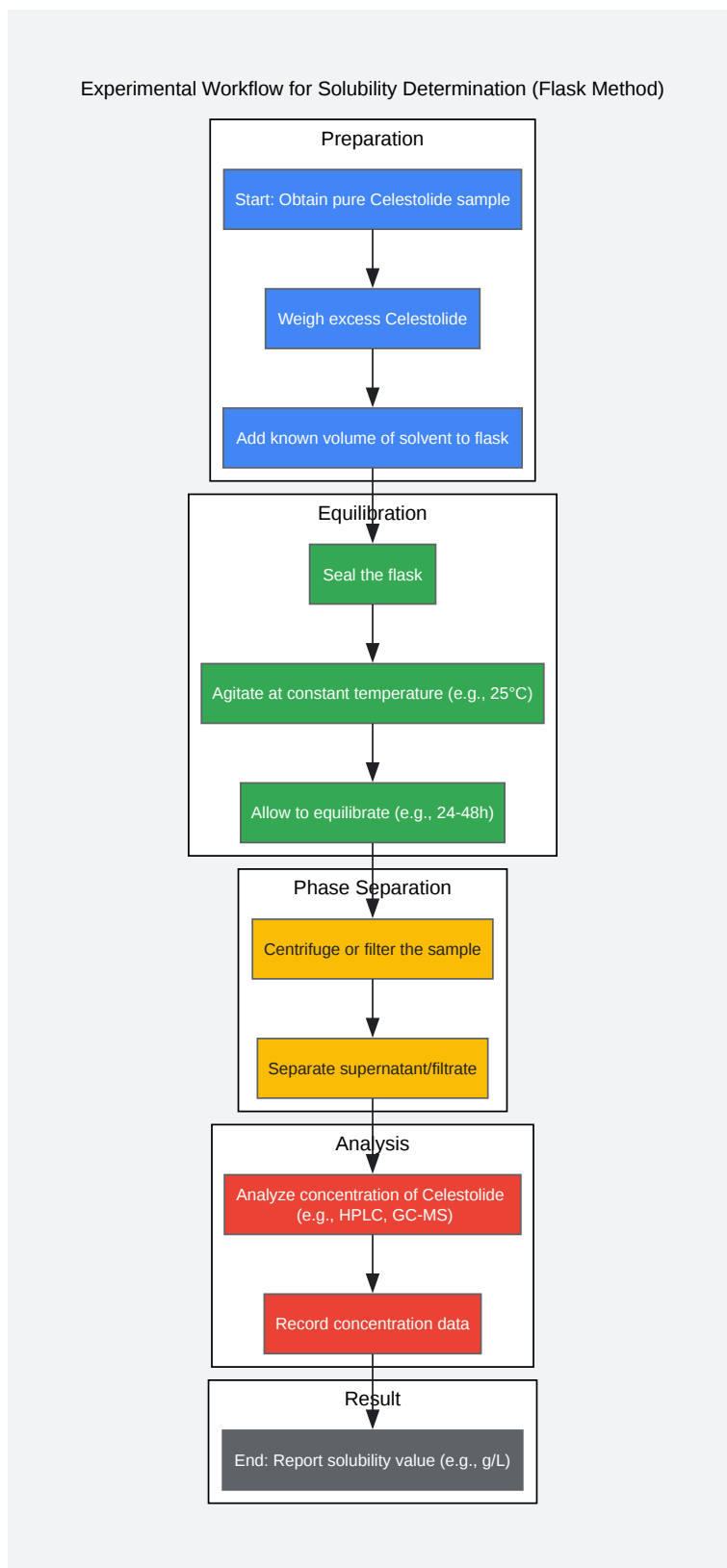
- A thermostated vessel.
- A low-speed stirrer.
- Analytical instrumentation for concentration measurement.

Procedure:

- Setup: The test substance and solvent are added to the vessel, which is maintained at a constant temperature.
- Equilibration: The mixture is stirred at a very low speed for an extended period (can be several days or even weeks) to allow for equilibrium to be reached without the formation of a microdispersion.
- Sampling and Analysis: Samples of the solvent are carefully taken over time and their concentrations are measured.
- Determination of Solubility: The solubility is determined when consecutive measurements show a constant concentration, indicating that equilibrium has been achieved.

Experimental Workflow Visualization

The following diagram illustrates a general experimental workflow for determining the solubility of a compound like **Celestolide** using the Flask Method, a widely recognized and applied technique.



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Caption: Workflow for determining solubility via the Flask Method.

Conclusion

This technical guide provides a comprehensive summary of the solubility of **Celestolide** in water and a variety of organic solvents, which is essential for its effective formulation and for assessing its environmental impact. The detailed experimental protocols for standard solubility determination methods offer a practical resource for researchers. The provided data and methodologies are intended to be a valuable tool for scientists and professionals working with this widely used fragrance compound.

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